

Understanding the Biological Activity of CK2-IN-4: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the biological activity of **CK2-IN-4**, a small molecule inhibitor of protein kinase CK2. While specific data on **CK2-IN-4** is limited in publicly available literature, this document consolidates the existing information and supplements it with established knowledge of CK2 biology and general methodologies for characterizing CK2 inhibitors. The guide covers the mechanism of action, quantitative data, relevant signaling pathways, and detailed experimental protocols to facilitate further research and application of this compound.

Introduction to CK2-IN-4

CK2-IN-4, with the chemical name 3-(4-chlorophenyl)-1H-pyrazolo[3,4-d]pyrimidin-4-amine, is identified as an inhibitor of protein kinase CK2. CK2 is a highly conserved and ubiquitously expressed serine/threonine kinase that plays a critical role in a vast array of cellular processes, including cell growth, proliferation, and survival.[1] Dysregulation of CK2 activity is implicated in various diseases, most notably cancer, making it a significant target for therapeutic development.[1] **CK2-IN-4**, by inhibiting this key enzyme, holds potential for research in oncology, virology, and inflammatory diseases.[2][3]

Quantitative Data



The primary reported quantitative measure of **CK2-IN-4**'s potency is its half-maximal inhibitory concentration (IC50). This value represents the concentration of the inhibitor required to reduce the activity of the CK2 enzyme by 50%.

Compound	Target	IC50	Reference
CK2-IN-4	Protein Kinase CK2	8.6 μΜ	[2]

Mechanism of Action and Signaling Pathways

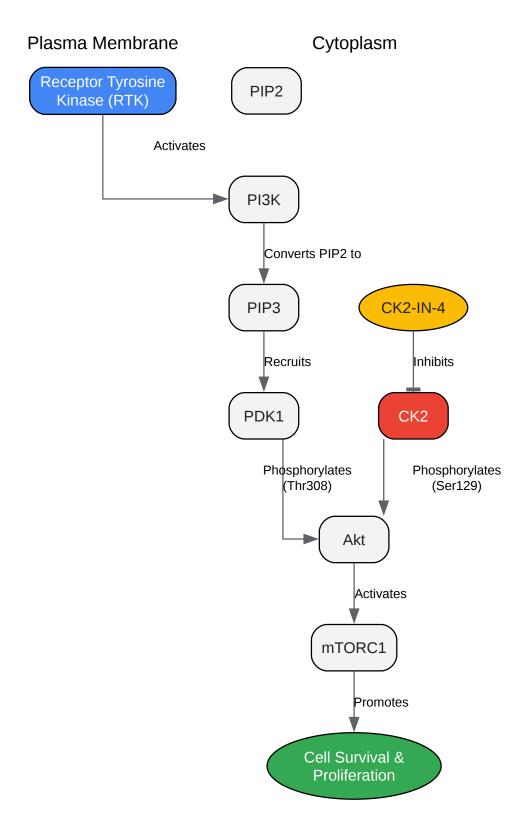
While the precise binding mode of **CK2-IN-4** has not been detailed in available literature, its pyrazolo[3,4-d]pyrimidine core structure is a common scaffold for ATP-competitive kinase inhibitors. This suggests that **CK2-IN-4** likely functions by binding to the ATP-binding pocket of the CK2 catalytic subunit, thereby preventing the phosphorylation of its downstream substrates.

Inhibition of CK2 by **CK2-IN-4** is expected to modulate numerous signaling pathways critical for cell fate and function. Key pathways regulated by CK2 include:

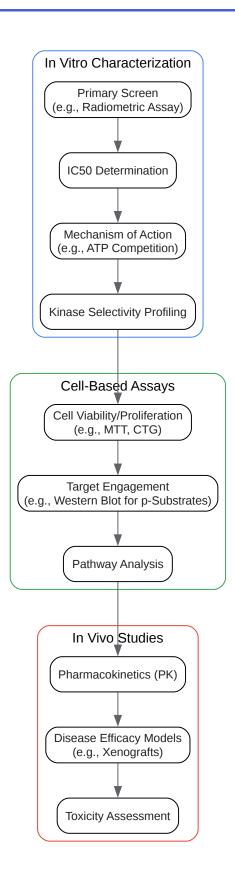
- PI3K/Akt/mTOR Pathway: CK2 can directly phosphorylate and activate Akt, a central node in this pro-survival pathway. Inhibition of CK2 would be expected to decrease Akt activation, leading to reduced cell survival and proliferation.
- NF-κB Signaling Pathway: CK2 is known to phosphorylate IκBα and the p65 subunit of NF-κB, promoting the activation of this key inflammatory and anti-apoptotic pathway.
- JAK/STAT Pathway: CK2 can phosphorylate and activate components of the JAK/STAT pathway, which is crucial for cytokine signaling and immune responses.
- DNA Damage Response: CK2 is involved in the phosphorylation of several proteins that participate in DNA repair, and its inhibition can sensitize cancer cells to DNA-damaging agents.

Below is a diagram illustrating the central role of CK2 in the PI3K/Akt signaling pathway.









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